

Proper Disposal of 2-Bromomethylphenylboronic Acid: A Comprehensive Guide

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Compound of Interest

Compound Name: *2-Bromomethylphenylboronic acid*

Cat. No.: *B1271537*

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This guide provides essential safety and logistical information for the proper disposal of **2-Bromomethylphenylboronic acid** (CAS No. 91983-14-1). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting, in accordance with regulatory compliance.

Immediate Safety and Hazard Information

2-Bromomethylphenylboronic acid is a combustible solid that can cause skin, eye, and respiratory irritation.^[1] Adherence to proper personal protective equipment (PPE) and handling procedures is critical to mitigate exposure risks.

Hazard Classification & Safety Information	Description	Source
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[1] [2]
Signal Word	Warning	[1] [3]
CAS Number	91983-14-1	[1]
Molecular Formula	C ₇ H ₈ BBrO ₂	[4] [5]
Molecular Weight	214.85 g/mol	[1] [4]
Appearance	White to off-white solid	[5] [6]
Storage	Keep container tightly closed in a dry, well-ventilated place. Recommended storage temperature: 2-8°C.	[1] [6]
Incompatible Materials	Strong oxidizing agents, strong bases.	[6]
Personal Protective Equipment (PPE)	N95 type dust mask, safety goggles/eyeshields, chemical-resistant gloves, lab coat.	[1] [6]

Experimental Protocols: Spill Cleanup Procedure

In the event of a spill, only trained personnel equipped with the proper PPE should perform the cleanup.

For Small Spills (Solid):

- Alert Personnel: Notify others in the immediate vicinity of the spill.
- Don PPE: Ensure you are wearing safety goggles, chemical-resistant gloves, a lab coat, and an N95 dust mask.

- **Contain the Spill:** Gently cover the spill with an inert absorbent material like vermiculite or sand to prevent the dust from becoming airborne.[7][8]
- **Collect the Material:** Carefully sweep or scoop the absorbed material into a designated, sealable hazardous waste container.[8][9] Use non-sparking tools if there is any concern about ignition sources.
- **Decontaminate the Area:** Wipe the spill area with a damp cloth or paper towel. Place the used cleaning materials into the hazardous waste container.[9]
- **Label and Seal:** Securely seal the container and label it clearly as "Hazardous Waste: **2-Bromomethylphenylboronic acid**" with the date of collection.
- **Dispose of PPE:** Remove and dispose of contaminated gloves and other disposable PPE in the hazardous waste stream.
- **Wash Hands:** Wash hands thoroughly with soap and water after the cleanup is complete.

For Large Spills:

- **Evacuate:** Immediately evacuate the area.
- **Isolate:** Close doors to the affected area to confine the hazard.
- **Notify Authorities:** Contact your institution's Environmental Health and Safety (EHS) department and follow their emergency procedures. Do not attempt to clean up a large spill without specialized training and equipment.[10][11]

Disposal Plan: Step-by-Step Guidance

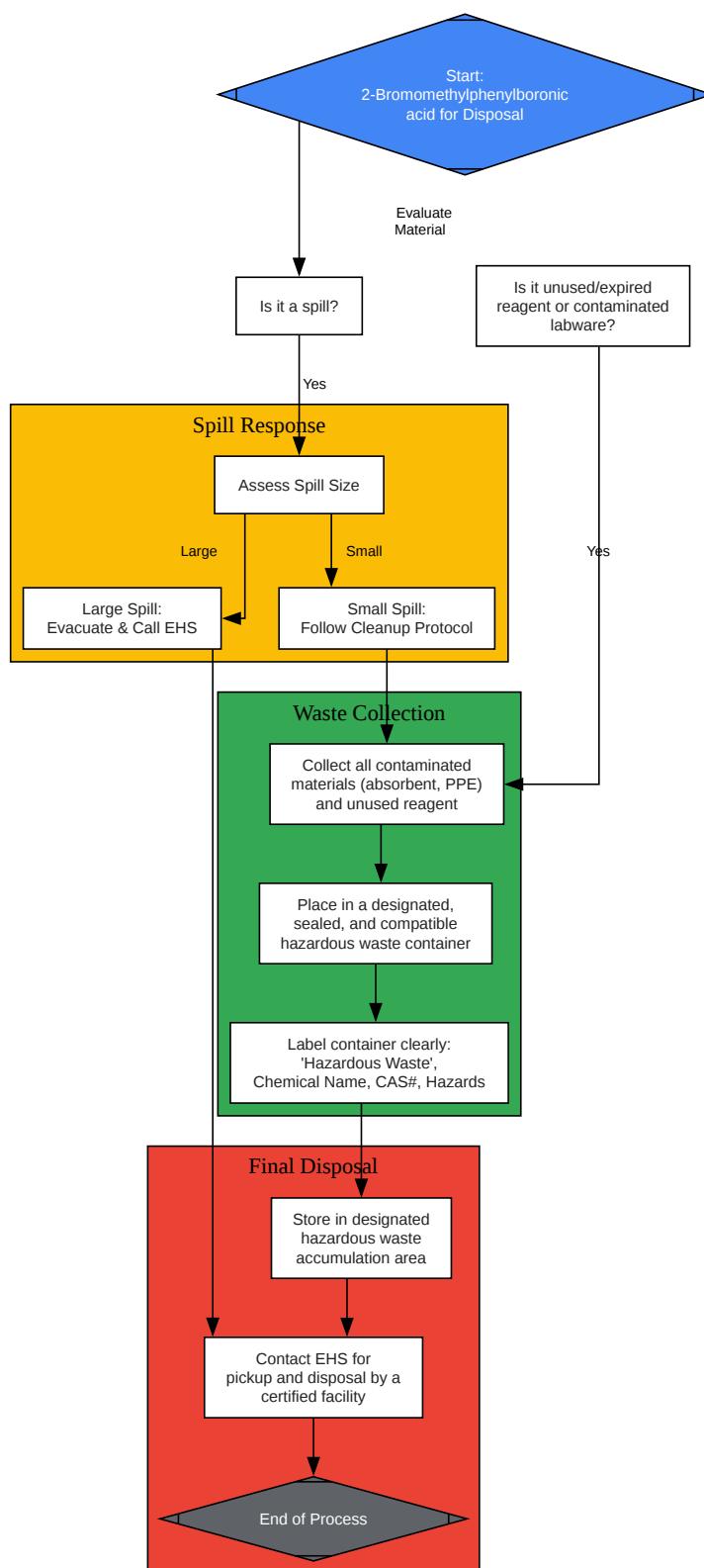
The standard and safest method for the disposal of **2-Bromomethylphenylboronic acid**, whether it is excess reagent or contaminated waste, is through a certified hazardous waste management service.

- **Segregation:** Do not mix **2-Bromomethylphenylboronic acid** waste with other chemical waste streams unless explicitly permitted by your EHS department.[12]

- Containerization: Place all waste materials (the chemical itself, contaminated absorbents, and disposable PPE) into a clearly labeled, sealed, and chemically compatible container.
- Labeling: The container must be labeled as "Hazardous Waste" and include the full chemical name: "**2-Bromomethylphenylboronic acid**," the CAS number (91983-14-1), and the associated hazards (Irritant).
- Storage: Store the sealed waste container in a designated, secure hazardous waste accumulation area, away from incompatible materials.
- Arrangement for Pickup: Contact your institution's EHS department to arrange for the collection and disposal of the hazardous waste. They will work with a licensed disposal company to ensure environmentally responsible and compliant disposal.[\[2\]](#)

Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper disposal of **2-Bromomethylphenylboronic acid**.



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Caption: Decision workflow for handling and disposing of **2-Bromomethylphenylboronic acid**.

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